

Experimental design for studies involving 2-((2-Cyclohexylethyl)amino)adenosine

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Compound of Interest

Compound Name: 2-((2-Cyclohexylethyl)amino)adenosine

Cat. No.: B054824

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Application Notes and Protocols for 2-((2-Cyclohexylethyl)amino)adenosine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-((2-Cyclohexylethyl)amino)adenosine is a chemical compound that acts as an agonist for adenosine receptors. Adenosine receptors are a class of G protein-coupled receptors (GPCRs) that play crucial roles in a variety of physiological processes, including cardiovascular function, neurotransmission, and inflammation.[1][2][3] This document provides detailed application notes on the mechanism of action of this compound, particularly its effects on the adenosine A2A receptor, and comprehensive protocols for its experimental evaluation.

Mechanism of Action: Adenosine A2A Receptor Agonism

2-((2-Cyclohexylethyl)amino)adenosine primarily functions as an agonist at adenosine receptors. The adenosine A2A receptor subtype is coupled to a stimulatory G protein (Gs).[4] Upon agonist binding, the Gs protein is activated, which in turn stimulates adenylyl cyclase.[5][6] This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP), leading to an increase in intracellular cAMP levels.[5][6][7] The elevated cAMP then activates Protein Kinase A (PKA),

which phosphorylates various downstream target proteins, resulting in a cellular response.[5][6] This signaling cascade is pivotal in mediating the physiological effects of A2A receptor activation, such as vasodilation and modulation of immune responses.[8]

Signaling Pathway Diagram

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